

Technical Guide: Physicochemical Properties of **tert-Butyl 3-amino-1H-indazole-1-carboxylate**

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Compound of Interest

Compound Name: *tert-Butyl 3-amino-1H-indazole-1-carboxylate*

Cat. No.: *B598187*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known physicochemical properties of **tert-Butyl 3-amino-1H-indazole-1-carboxylate**. Due to the limited availability of experimentally derived data for this specific compound, this document primarily presents computational predictions and offers generalized experimental protocols for the determination of key physicochemical characteristics.

Core Physicochemical Data

The following table summarizes the available physicochemical data for **tert-Butyl 3-amino-1H-indazole-1-carboxylate**. It is important to note that a significant portion of this data is derived from computational models and has not been experimentally verified.

Property	Value	Data Type
Molecular Formula	C ₁₂ H ₁₅ N ₃ O ₂	
Molecular Weight	233.27 g/mol	
CAS Number	1204298-58-7	
Boiling Point	395.3 ± 34.0 °C at 760 mmHg	Calculated
Density	1.2 ± 0.1 g/cm ³	Calculated
Melting Point	Not Available	
Flash Point	192.8 ± 25.7 °C	
logP (Octanol-Water Partition Coefficient)	2.2	
pKa	Not Available	
Solubility	Expected to be soluble in organic solvents	

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **tert-Butyl 3-amino-1H-indazole-1-carboxylate** are not readily available in the published literature. Therefore, generalized and widely accepted methodologies for key experiments are provided below. These protocols serve as a starting point for laboratory investigation.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle

- Spatula

Procedure:

- Sample Preparation: A small amount of the crystalline **tert-Butyl 3-amino-1H-indazole-1-carboxylate** is finely ground using a mortar and pestle.
- Capillary Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.
- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus.
- Heating and Observation:
 - For an unknown compound, a rapid heating rate (10-20 °C/min) is initially used to determine an approximate melting range.
 - The apparatus is allowed to cool. A fresh sample is then heated at a much slower rate (1-2 °C/min) as the temperature approaches the approximate melting point.
- Data Recording: The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2) are recorded. The melting range is reported as $T_1 - T_2$. A narrow melting range (typically $< 2\text{ °C}$) is indicative of a pure compound.

Qualitative Solubility Assessment

This protocol outlines a systematic approach to determining the solubility of a compound in various solvents, which can provide insights into its polarity and the presence of acidic or basic functional groups.

Materials:

- Test tubes and rack
- Vortex mixer (optional)

- Spatula or balance for measuring the compound
- A selection of solvents:
 - Water (deionized)
 - 5% (w/v) aqueous Sodium Hydroxide (NaOH)
 - 5% (w/v) aqueous Sodium Bicarbonate (NaHCO₃)
 - 5% (v/v) aqueous Hydrochloric Acid (HCl)
 - Organic solvents such as ethanol, methanol, dichloromethane, and ethyl acetate.

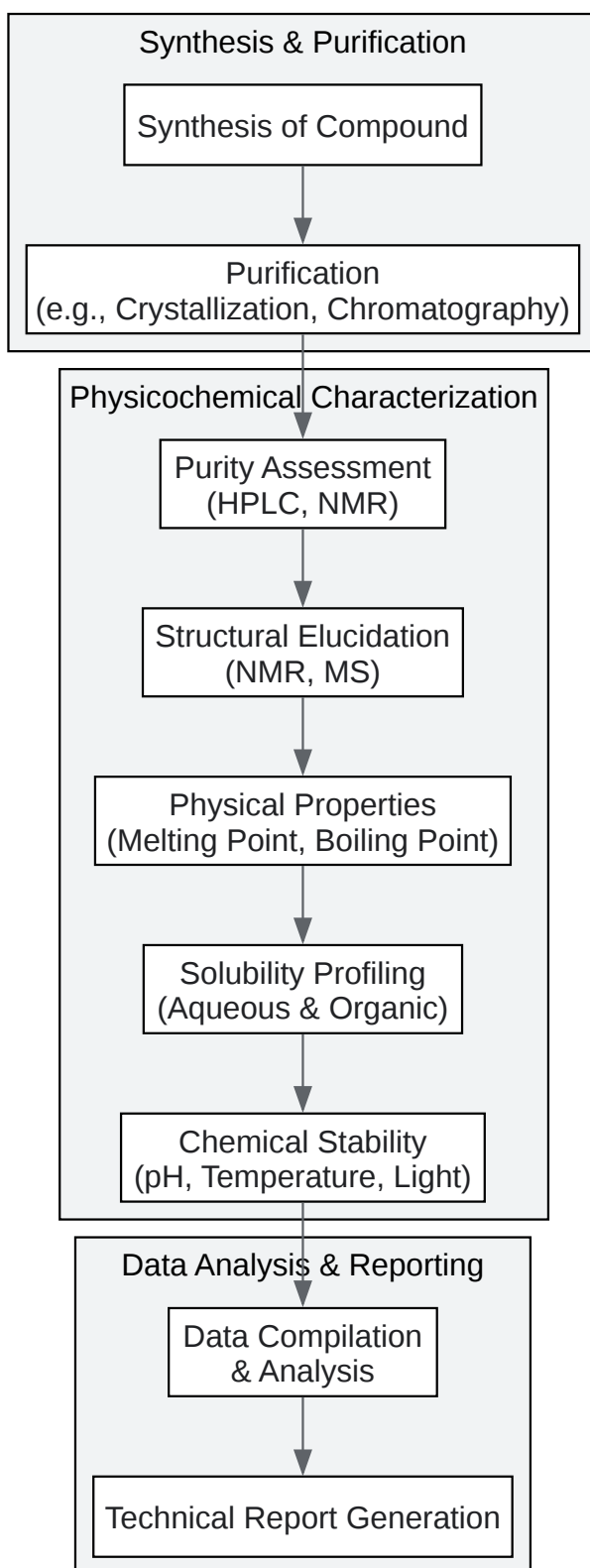
Procedure:

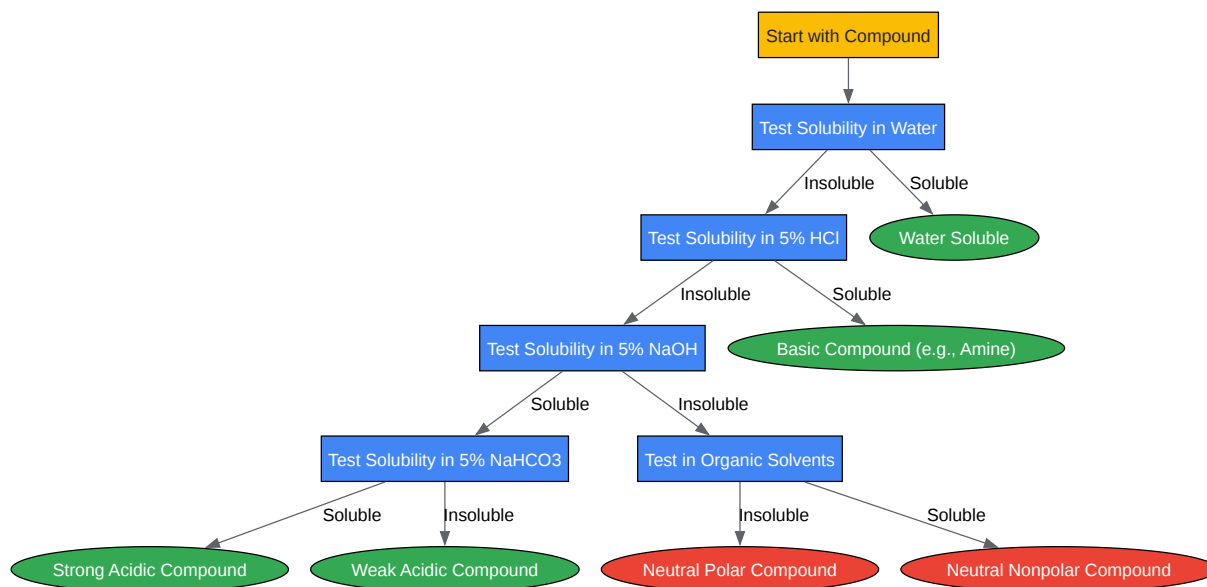
- Initial Solvent Screening:
 - Approximately 10-20 mg of **tert-Butyl 3-amino-1H-indazole-1-carboxylate** is placed into a series of labeled test tubes.
 - To each tube, 1 mL of a different solvent is added.
 - The tubes are agitated (e.g., by vortexing or vigorous shaking) for 1-2 minutes.
 - A visual inspection is made to determine if the compound has dissolved completely, partially, or not at all. Observations are recorded.
- Acid-Base Solubility:
 - If the compound is insoluble in water, its solubility in acidic and basic solutions is tested to identify potential functional groups.
 - Basic Solution Test: To a fresh sample, 5% NaOH is added. If it dissolves, it suggests the presence of an acidic functional group. A subsequent test with the weaker base, 5% NaHCO₃, can help differentiate between strong and weak acids.

- Acidic Solution Test: If insoluble in water and basic solutions, a fresh sample is tested with 5% HCl. Dissolution indicates the presence of a basic functional group, such as an amine.

Workflow and Pathway Visualizations

The following diagrams illustrate logical workflows relevant to the characterization of a new chemical entity like **tert-Butyl 3-amino-1H-indazole-1-carboxylate**.





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